

Technical Guide: (2R)-2-Fluoro-2-phenylpropanoic Acid

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Compound of Interest

Compound Name: (2R)-2-Fluoro-2-phenylpropanoic acid

Cat. No.: B13264238

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The "Metabolic Lock" in Chiral Drug Design

Executive Summary & Core Identity

(2R)-2-Fluoro-2-phenylpropanoic acid is a specialized chiral building block used primarily in the development of metabolically stable non-steroidal anti-inflammatory drugs (NSAIDs) and enzyme inhibitors.

Its structural significance lies in the

-fluorination of the chiral center. unlike its non-fluorinated parent (Hydratropic acid) or standard profens (like Ibuprofen), the introduction of fluorine at the C2 position eliminates the acidic

-proton. This modification renders the molecule resistant to metabolic chiral inversion, a phenomenon where the inactive (R)-enantiomer of a drug is converted to the active (S)-enantiomer in vivo.^[1]

Consequently, this compound serves as a critical tool for designing "metabolically locked" tracers and therapeutic agents where maintaining specific stereochemistry is non-negotiable.

Chemical Identity Table

Parameter	Data
Chemical Name	(2R)-2-Fluoro-2-phenylpropanoic acid
CAS Number	148683-15-2
(2S)-Enantiomer CAS	148683-16-3
Racemic CAS	17172-46-2
Molecular Formula	C
	H
	FO
Molecular Weight	168.17 g/mol
SMILES	<chem>C(F)C(=O)O</chem>
IUPAC Name	(2R)-2-fluoro-2-phenylpropanoic acid
Appearance	White to off-white crystalline solid

The "Metabolic Lock" Mechanism

Why -Fluorination Matters

In standard 2-arylpropionic acids (profens), the (R)-enantiomer often undergoes unidirectional inversion to the (S)-enantiomer in the liver. This occurs via an Acyl-CoA thioester intermediate, which facilitates the abstraction of the acidic

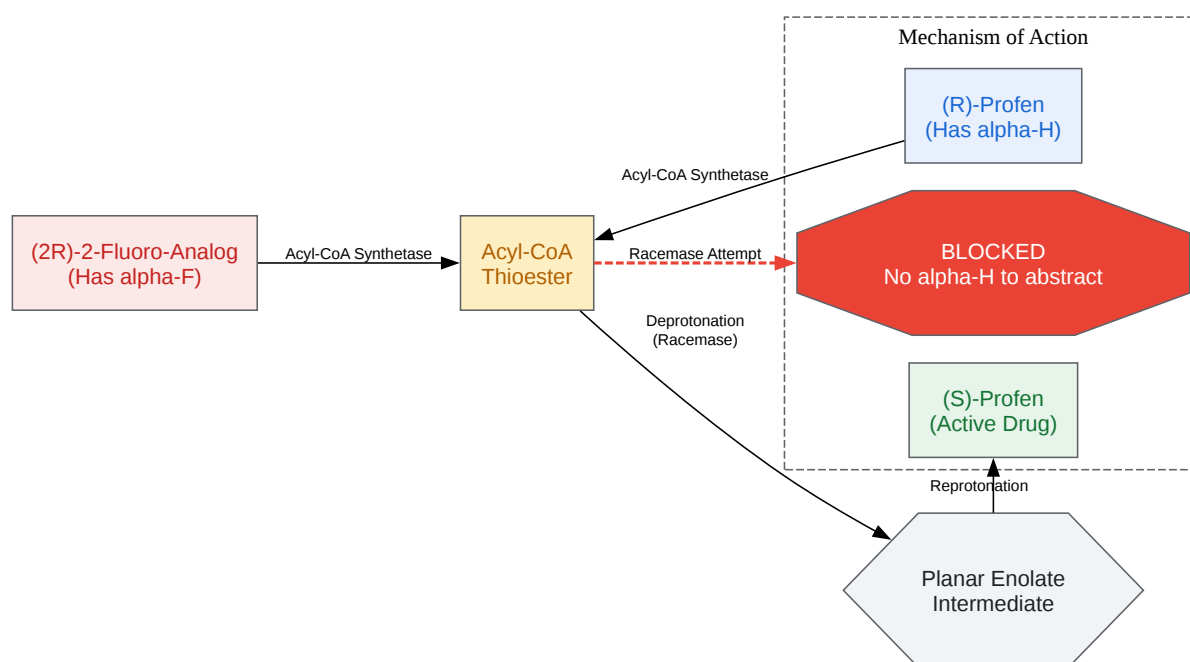
-proton, leading to epimerization.

The Fluorine Blockade: By replacing the

-proton with a Fluorine atom, the mechanism is short-circuited. The C-F bond is metabolically stable and cannot be abstracted by CoA racemases. This ensures that the (2R) configuration remains intact throughout the pharmacokinetic lifecycle.

Diagram: Metabolic Blockade Pathway

The following diagram illustrates the standard inversion pathway of profens and how -fluorination arrests this process.



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Caption: The "Metabolic Lock" mechanism. Standard profens undergo chiral inversion via deprotonation. The (2R)-2-Fluoro analog prevents enolization, locking the stereochemistry.

Synthesis & Manufacturing Protocols

Synthesizing quaternary

-fluoro carboxylic acids requires high precision to establish the Carbon-Fluorine stereocenter. The most robust method for research scale is Asymmetric Electrophilic Fluorination.

Protocol: Asymmetric Fluorination of 2-Phenylpropanoic Acid Derivatives

This protocol utilizes a chiral catalyst to introduce fluorine to the enolate of the parent ester.

Reagents:

- Substrate: 2-Phenylpropanoic acid methyl ester (or equivalent).
- Fluorinating Agent: N-Fluorobenzenesulfonimide (NFSI).
- Catalyst: Chiral Palladium (II) complex or Cinchona alkaloid-derived phase transfer catalyst.
- Solvent: Acetonitrile or THF.

Step-by-Step Workflow:

- Catalyst Preparation:
 - Dissolve the chiral catalyst (e.g., (DHQD)₂PHAL or a specific Pd-BINAP complex) in the solvent under an inert atmosphere (Argon/Nitrogen).
- Enolate Formation:
 - Cool the reaction vessel to -78°C.
 - Add the substrate (2-phenylpropanoic ester).
 - Slowly add a base (e.g., KHMDS or LDA) to generate the enolate. Note: For catalytic methods, milder bases may be used depending on the specific catalytic cycle.
- Electrophilic Fluorination:
 - Add NFSI (dissolved in solvent) dropwise. The chiral catalyst directs the attack of the fluorine source to the Re or Si face of the enolate, determining the (R) or (S) configuration.

- Critical Control Point: Temperature maintenance at -78°C is vital to prevent background racemic fluorination.
- Quench & Hydrolysis:
 - Quench with saturated NH_4Cl .
 - Extract with Ethyl Acetate.
 - Hydrolyze the ester using LiOH in THF/Water to yield the free acid: **(2R)-2-Fluoro-2-phenylpropanoic acid**.
- Purification:
 - Recrystallization from Hexane/ EtOAc is preferred over column chromatography to maximize enantiomeric excess (ee).

Applications in Drug Discovery

Bioisostere Evaluation

Researchers utilize 148683-15-2 to substitute the H-atom in lead compounds.

- Effect: Increases lipophilicity () and metabolic stability.[2]
- Observation: If the biological activity is retained, the fluorinated analog is preferred for development due to its longer half-life (blocked oxidation).

Mechanistic Probes

Used to determine if a drug's activity is stereoselective.

- Administering the "locked" (2R) and (2S) fluorinated enantiomers separately allows researchers to definitively prove which enantiomer binds to the target receptor, without the confounding factor of in vivo inversion.

F-NMR Tracers

The single fluorine atom provides a sharp singlet in

F-NMR.

- Application: This moiety can be attached to proteins or ligands to study binding kinetics via NMR, as the chemical shift of the fluorine is highly sensitive to the local environment (e.g., inside a receptor pocket).

Safety & Handling

- Hazards: Causes skin irritation (H315), serious eye irritation (H319).
- Storage: Store at 2-8°C under inert gas. The C-F bond is stable, but the carboxylic acid group can degrade if exposed to moisture/heat over long periods.
- Incompatibility: Strong oxidizing agents and strong bases.

References

- Sigma-Aldrich. **(2R)-2-Fluoro-2-phenylpropanoic acid** Product Sheet. CAS 148683-15-2. [Link](#)
- Hutt, A. J., & Caldwell, J. (1983).[3] The metabolic chiral inversion of 2-arylpropionic acids--a novel route with pharmacological consequences. Journal of Pharmacy and Pharmacology. [Link](#)
- BLD Pharm. Chemical Properties of CAS 148683-15-2. [Link](#)
- TCI Chemicals. Fluorinated Building Blocks for Drug Design. [Link](#)

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Sources

- [1. The metabolic chiral inversion and dispositional enantioselectivity of the 2-arylpropionic acids and their biological consequences - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Precise and selective asymmetric synthesis of fluorinated compounds via enzymatic approach \[the-innovation.org\]](#)
- [3. The metabolic chiral inversion of 2-arylpropionic acids--a novel route with pharmacological consequences - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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